

Personal protective equipment for handling (R)-Lansoprazole-d4

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Compound of Interest

Compound Name: (R)-Lansoprazole-d4

Cat. No.: B1140986

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Essential Safety and Handling Guide for (R)-Lansoprazole-d4

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **(R)-Lansoprazole-d4**. Given that a comprehensive Safety Data Sheet (SDS) for the deuterated variant is not always available, the safety protocols for the parent compound, Lansoprazole, are considered the primary reference. **(R)-Lansoprazole-d4** should be handled as a potent pharmaceutical compound.

Hazard Identification and Classification

(R)-Lansoprazole-d4 is classified under the Globally Harmonized System (GHS) with the following hazards:

- Skin Irritation (Category 2): Causes skin irritation.^{[1][2]}
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.^{[1][2]}
- Specific Target Organ Toxicity - Single Exposure (Category 3): May cause respiratory irritation.^{[1][2]}

The signal word for this compound is Warning.^[1] It is crucial to avoid breathing dust, fumes, or vapors and to wash hands and any exposed skin thoroughly after handling.^{[2][3][4]}

Quantitative Safety Data

While specific toxicity data for **(R)-Lansoprazole-d4** is limited, the data for Lansoprazole provides a strong basis for risk assessment.

Metric	Value	Species	Route	Reference
Acute Toxicity (LD50)	>5,000 mg/kg	Rat	Oral	[5] [6]
Acute Toxicity (LD50)	>5,000 mg/kg	Mouse	Oral	[5]
Acute Toxicity (LD50)	>5,000 mg/kg	Rat	Subcutaneous	
Acute Toxicity (LD50)	>5 g/kg	Mouse	Intraperitoneal	
Occupational Exposure	OEB 3 (0.01-0.1 mg/m ³) (8 hours ref)	N/A	N/A	[3]

OEB: Occupational Exposure Band

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure risk. Site-specific risk assessments should be conducted to ensure the highest level of safety.

Protection Type	Recommended Equipment	Rationale
Eye/Face Protection	Safety goggles with side-shields.[7]	To protect against splashes and airborne particles that can cause serious eye irritation.[8]
Skin Protection	Impervious clothing and chemical-resistant gloves (e.g., nitrile, PVC, neoprene).[7]	To prevent skin contact which can cause irritation.[8] Contaminated work clothing should not be allowed out of the workplace.[3]
Respiratory Protection	Use in a well-ventilated area. A suitable respirator or handling within a chemical fume hood is recommended.[9][8]	To avoid inhalation of dust or aerosols which may cause respiratory tract irritation.[8] For potent compounds, powered air-purifying respirators (PAPRs) may be necessary.

Engineering Controls: Accessible safety showers and eyewash stations are essential in the immediate vicinity of any potential exposure.[3][9] Whenever possible, handle **(R)-Lansoprazole-d4** in a contained environment such as a glovebox or a chemical fume hood to minimize the risk of inhalation and contamination.[8]

Operational Plan: Safe Handling and Storage

Adherence to a strict operational protocol is critical for user safety and compound integrity.

Handling Procedures

- Preparation: Before handling, read and understand the Safety Data Sheet. Ensure all recommended PPE is available and in good condition. Confirm that safety showers and eyewash stations are accessible and functional.[8]
- Containment: Handle the compound in a designated area, preferably within a chemical fume hood or a ventilated balance enclosure, especially when weighing and transferring the solid material to avoid dust generation.[8]

- Weighing and Transfer: Use appropriate tools and techniques to minimize the creation of dust.
- Solution Preparation: When preparing solutions, slowly add the solid **(R)-Lansoprazole-d4** to the solvent to prevent splashing.
- Hygiene: Wash hands, forearms, and face thoroughly after handling the compound, before eating, drinking, or smoking, and when leaving the work area.[\[3\]](#)

Storage Conditions

- Short-Term Storage: Store at room temperature in a dry, well-ventilated place.[\[3\]](#)[\[10\]](#)
- Long-Term Storage: For long-term stability, it is recommended to store at -20°C.[\[9\]](#)
- Container: Keep the container tightly sealed to protect from moisture and light.[\[3\]](#)[\[10\]](#)
- Incompatibilities: Store away from strong acids, strong bases, and strong oxidizing agents.[\[3\]](#)[\[11\]](#)

Disposal Plan

All waste containing **(R)-Lansoprazole-d4** must be treated as hazardous chemical waste and disposed of in accordance with all applicable federal, state, and local regulations.[\[9\]](#)[\[8\]](#)

Disposal Steps

- Segregation: Collect all waste materials, including empty containers, contaminated PPE, and unused compounds, in a designated and clearly labeled hazardous waste container.
- Containerization: Ensure the waste container is properly sealed and stored in a secure area away from incompatible materials.
- Professional Disposal: Arrange for disposal through a licensed hazardous waste disposal company. Do not dispose of this chemical into drains or the general trash.[\[9\]](#)
- Decontamination: Decontaminate surfaces and equipment by scrubbing with a suitable solvent like alcohol.[\[9\]](#)

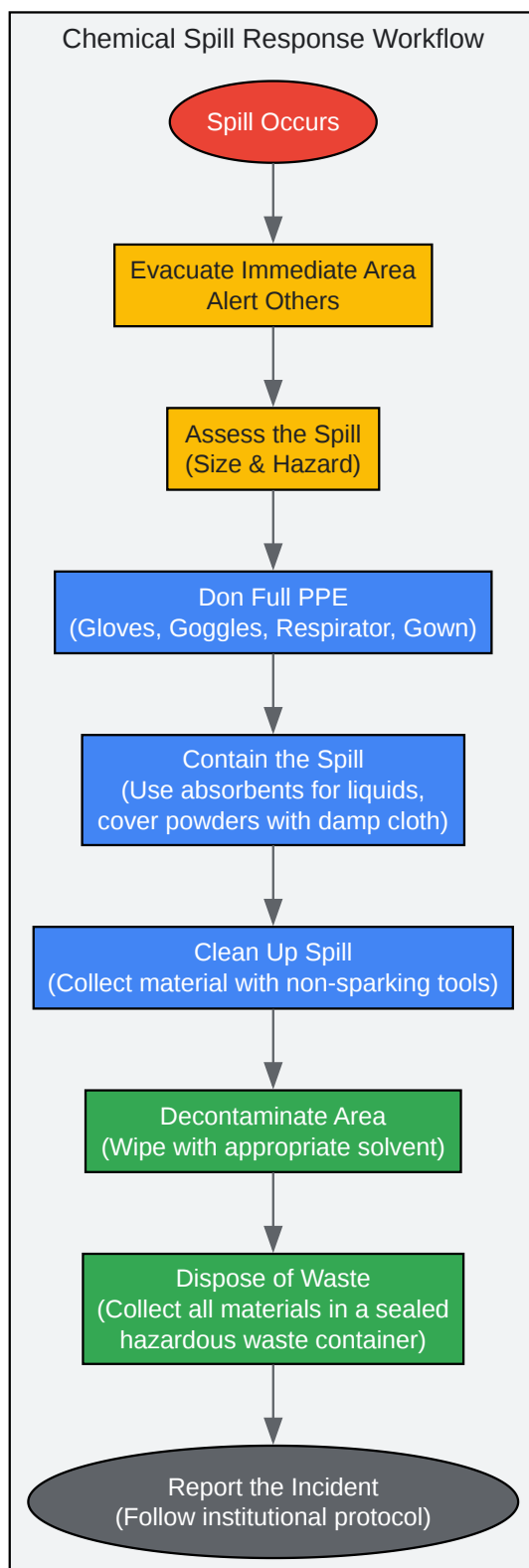
For small quantities of unused medicine in a non-laboratory setting, follow FDA guidelines:

- Mix the medicine with an unappealing substance like dirt or used coffee grounds (do not crush tablets or capsules).[12]
- Place the mixture in a sealed container, such as a plastic bag.[12]
- Dispose of the sealed container in the household trash.[12]

Workflow and Process Diagrams

Chemical Spill Response Workflow

The following diagram outlines the procedural steps for safely managing a spill of **(R)-Lansoprazole-d4**.



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Caption: Workflow for handling a chemical spill of **(R)-Lansoprazole-d4**.

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